

Alkyne-PEG2-iodide molecular weight and formula

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Compound of Interest

Compound Name: Alkyne-PEG2-iodide

Cat. No.: B1458111

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Technical Guide: Alkyne-PEG2-iodide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the physicochemical properties of **Alkyne-PEG2-iodide**, a bifunctional linker molecule integral to advancements in bioconjugation, chemical biology, and drug delivery systems.

Core Molecular Data

The fundamental properties of **Alkyne-PEG2-iodide** are summarized below. This molecule is characterized by a terminal alkyne group, a diethylene glycol (PEG2) spacer, and a reactive iodide functional group.

Property	Value	Source
Molecular Formula	C7H11IO2	[1]
Molecular Weight	254.07 g/mol	[1]
IUPAC Name	3-(2-(2-iodoethoxy)ethoxy)prop-1-yne	[1][2]
CAS Number	1234387-33-7	[1]
Appearance	Colorless to yellow oil	

Molecular Structure and Functionality

Alkyne-PEG2-iodide is a heterobifunctional crosslinker. Its utility in research and drug development stems from the distinct reactivity of its two terminal ends, connected by a hydrophilic PEG2 linker. The PEG linker enhances solubility in aqueous environments, a crucial feature for biological applications.

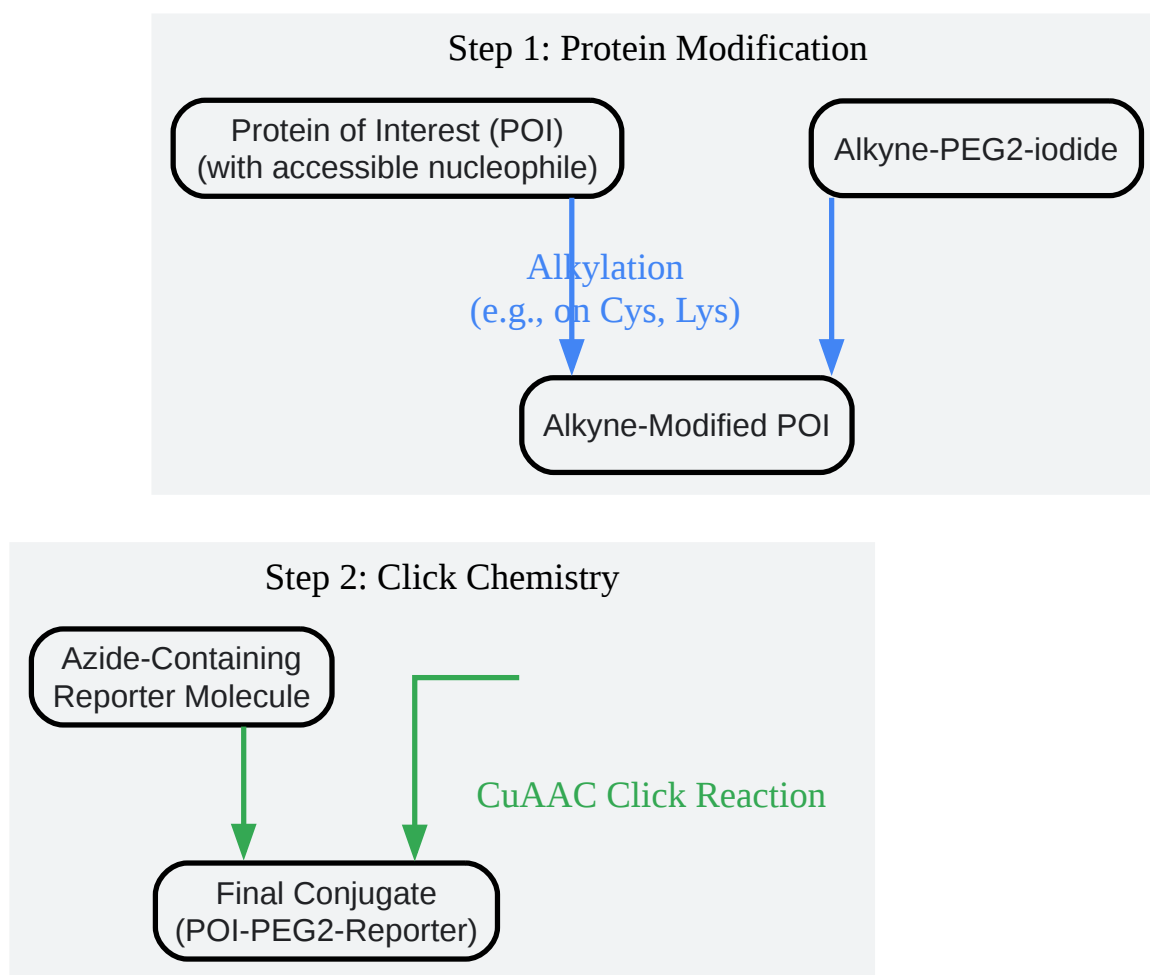
The key functional groups are:

- **Terminal Alkyne:** This group is readily used in copper-catalyzed azide-alkyne cycloaddition (CuAAC) "click chemistry" reactions to form a stable triazole linkage with azide-modified molecules.
- **Iodide:** The alkyl iodide is a potent alkylating agent that can react with various nucleophiles, including thiols (cysteine residues in proteins), amines, and hydroxyl groups.

This dual functionality allows for the precise and efficient conjugation of different molecular entities, such as proteins, peptides, nucleic acids, and small molecule drugs.

Experimental Workflow: Bioconjugation Strategy

The following diagram illustrates a generalized workflow for utilizing **Alkyne-PEG2-iodide** to conjugate a protein of interest (POI) with a reporter molecule.



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Caption: Generalized workflow for protein conjugation using **Alkyne-PEG2-iodide**.

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References

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